

Application Note: Protocol for Preparing Resorufin- β -D-galactopyranoside Stock Solution

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Compound of Interest

Compound Name: *Resorufin-beta-D-galactopyranoside*

Cat. No.: *B1262401*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Resorufin- β -D-galactopyranoside (RGP) is a highly sensitive and widely used fluorogenic substrate for the detection of β -galactosidase (β -Gal) activity.^{[1][2][3][4]} Upon enzymatic cleavage by β -galactosidase, the non-fluorescent RGP is hydrolyzed to release the highly fluorescent product, resorufin.^{[2][3][4]} The resulting fluorescence, which can be measured at an excitation maximum of approximately 570-573 nm and an emission maximum of around 580-585 nm, is directly proportional to the β -galactosidase activity.^{[1][2][3]} This characteristic makes RGP an ideal reagent for various applications, including ELISA, high-throughput screening of enzyme inhibitors, and flow cytometry.^{[1][5]} Proper preparation of the RGP stock solution is critical for obtaining accurate and reproducible results. This document provides a detailed protocol for the preparation, storage, and handling of RGP stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for Resorufin- β -D-galactopyranoside.

| Parameter | Value | Source(s) |
|--------------------------|---|------------------|
| Molecular Weight | 375.33 g/mol | [6] |
| Appearance | Orange to brown solid/powder | [5][7] |
| Solubility | · DMSO: 20-50 mM (20-25 mg/mL) · Ethanol: ~1 mg/mL · Dimethylformamide (DMF): ~2 mg/mL · PBS (pH 7.2): ~0.3 mg/mL | [1][2][3][7] |
| Excitation Wavelength | 570 - 573 nm | [1][2][3] |
| Emission Wavelength | 580 - 585 nm | [1][2][3] |
| Recommended Storage | | |
| · Solid Form: | -20°C, protect from light and moisture. | [1][2][8][9][10] |
| · Stock Solution (DMSO): | -20°C or -80°C for long-term storage. | [4] |
| Stability | | |
| · Solid Form: | ≥ 4 years at -20°C | [2][3] |
| · Stock Solution (DMSO): | Up to 1 year at -20°C, or up to 2 years at -80°C. | [4] |
| · Aqueous Solution: | Not recommended for storage longer than one day. | [2] |

Experimental Protocol: Preparation of RGP Stock Solution

This protocol provides a detailed methodology for preparing a 10 mM stock solution of Resorufin-β-D-galactopyranoside in DMSO.

Materials

- Resorufin- β -D-galactopyranoside (RGP) powder (Molecular Weight: 375.33 g/mol)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Vortex mixer
- Calibrated analytical balance
- Pipettes and sterile pipette tips

Procedure

- Pre-equilibration: Before opening, allow the vial of RGP powder to equilibrate to room temperature for at least 20 minutes. This prevents condensation of moisture onto the powder, which can affect its stability.
- Weighing: Carefully weigh out the desired amount of RGP powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.75 mg of RGP.
- Dissolution:
 - Transfer the weighed RGP powder into a sterile microcentrifuge tube or an amber vial.
 - Add the appropriate volume of anhydrous DMSO to achieve the desired concentration. For a 10 mM solution, add 1 mL of DMSO to 3.75 mg of RGP.
 - Cap the tube/vial securely.
- Mixing: Vortex the solution thoroughly until all the RGP powder is completely dissolved. The solution should be clear and orange to red in color. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution if necessary. Sonication is also a recommended method to ensure complete dissolution.[\[11\]](#)
- Aliquoting and Storage:

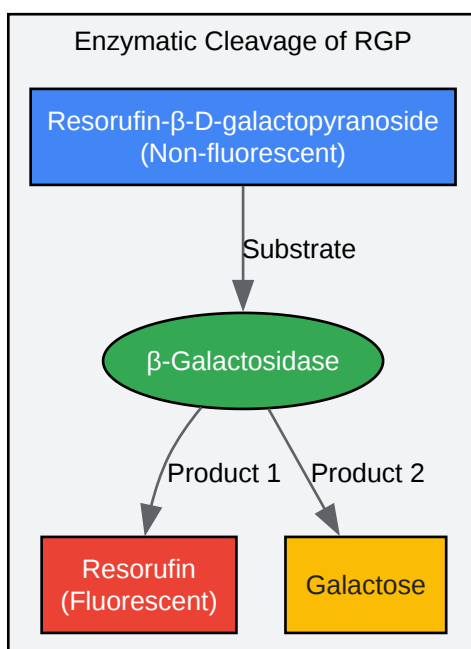
- For convenience and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C, protected from light.[4] When stored properly, the DMSO stock solution is stable for at least one year at -20°C or two years at -80°C.[4]

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling RGP and DMSO.
- Handle the RGP powder in a chemical fume hood to avoid inhalation.
- DMSO is a potent solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for RGP for complete safety information.

Signaling Pathway and Experimental Workflow

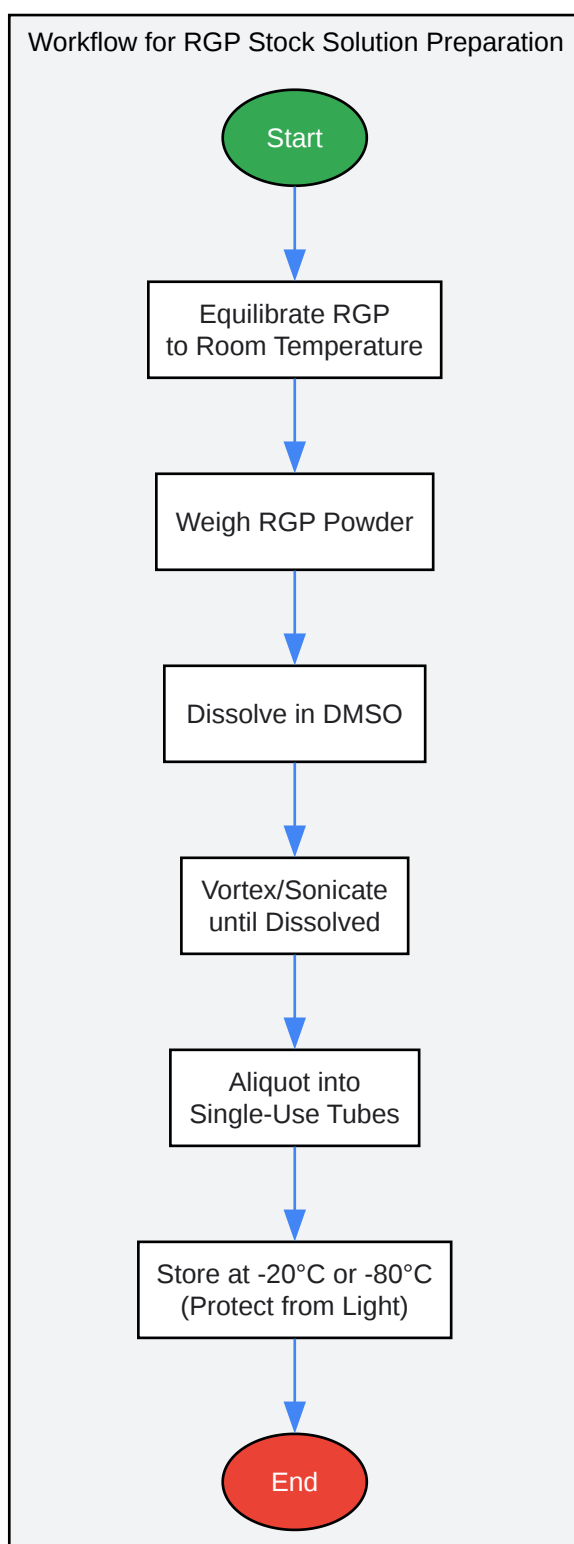
The following diagram illustrates the enzymatic reaction of β -galactosidase on Resorufin- β -D-galactopyranoside.



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Caption: Enzymatic conversion of RGP to fluorescent resorufin.

The diagram below outlines the experimental workflow for the preparation of the RGP stock solution.



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Caption: Step-by-step workflow for preparing RGP stock solution.

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